

SB-649915 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: SB-649915

Cat. No.: B1680841

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SB-649915 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **SB-649915**.

Frequently Asked Questions (FAQs)

Q1: What is **SB-649915** and what is its mechanism of action?

A1: **SB-649915** is a potent and selective antagonist of the serotonin 5-HT_{1A} and 5-HT_{1B} receptors and an inhibitor of the serotonin transporter (SERT).^{[1][2][3]} This dual action leads to an increase in synaptic serotonin levels, making it a compound of interest for research into mood disorders and other neurological conditions.^{[4][5]}

Q2: What is the primary solvent for dissolving **SB-649915**?

A2: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **SB-649915**. While specific quantitative solubility data is not extensively published, it is known to be soluble in DMSO, with some suppliers offering pre-dissolved solutions at concentrations such as 10 mM.

Q3: Can I dissolve **SB-649915** in aqueous solutions like water or PBS?

A3: **SB-649915** is a lipophilic compound and is expected to have very low solubility in aqueous solutions such as water, phosphate-buffered saline (PBS), or cell culture media alone. Direct dissolution in these solvents is not recommended and will likely result in precipitation.

Q4: How should I store **SB-649915** solutions?

A4: Stock solutions of **SB-649915** in DMSO should be stored at -20°C or -80°C for long-term stability. It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

Solubility Data

While exact solubility limits are not widely published, the following table summarizes the available information on the solubility of **SB-649915** in common laboratory solvents.

| Solvent | Solubility | Remarks |
|--------------|---|---|
| DMSO | Soluble (e.g., ≥ 10 mM) | The recommended solvent for preparing concentrated stock solutions. |
| Ethanol | Limited data available; likely sparingly soluble. | May be used as a co-solvent with DMSO in some applications, but precipitation may occur upon dilution in aqueous media. |
| Water | Poorly soluble / Insoluble | As a lipophilic compound, SB-649915 has very low aqueous solubility. |
| PBS (pH 7.4) | Poorly soluble / Insoluble | Similar to water, direct dissolution is not feasible. |

Troubleshooting Guide

Issue: My **SB-649915** is not dissolving in DMSO.

- Possible Cause: The concentration you are trying to achieve may exceed its solubility limit.

- Troubleshooting Steps:

- Try gently warming the solution to 37°C for a short period.
- Use sonication to aid dissolution.
- If the compound still does not dissolve, you may need to prepare a more dilute stock solution.

Issue: My **SB-649915** precipitates when I dilute my DMSO stock solution into aqueous media (e.g., cell culture medium, PBS).

- Possible Cause: This is a common issue with lipophilic compounds. The rapid change in solvent polarity causes the compound to fall out of solution.

- Troubleshooting Steps:

- Lower the final DMSO concentration: Ensure the final concentration of DMSO in your assay is as low as possible (typically <0.5% for cell-based assays) to minimize solvent toxicity.
- Use a stepwise dilution: Instead of adding the DMSO stock directly to the full volume of aqueous media, perform serial dilutions in the aqueous buffer.
- Increase mixing: Vigorously vortex or pipette mix the solution immediately after adding the DMSO stock to the aqueous medium to promote rapid dispersion.
- Consider a co-solvent: For in vivo preparations, a co-solvent system (e.g., DMSO with PEG, Tween 80, or corn oil) may be necessary to maintain solubility.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **SB-649915** (powder)
- Anhydrous DMSO

- Sterile microcentrifuge tubes
- Calibrated pipette

Protocol:

- Calculate the required mass of **SB-649915** for your desired volume of 10 mM stock solution. The molecular weight of **SB-649915** is approximately 431.53 g/mol .
- Weigh the calculated amount of **SB-649915** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the compound is completely dissolved. Gentle warming (37°C) or brief sonication may be used to assist dissolution.
- Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.

In Vitro Cell-Based Assay Protocol

Objective: To treat cultured cells with **SB-649915**.

Protocol:

- Prepare a working solution of **SB-649915** by diluting the 10 mM DMSO stock solution in cell culture medium.
- Important: To avoid precipitation, perform a serial dilution. For example, to achieve a final concentration of 10 μ M, you could first dilute the 10 mM stock 1:100 in media (to 100 μ M) and then further dilute this intermediate solution 1:10 into your cell culture plate.
- Ensure the final DMSO concentration in the cell culture does not exceed a level that is toxic to your specific cell line (typically <0.5%).
- Include a vehicle control in your experiment (cells treated with the same final concentration of DMSO without the compound).

- Add the final working solution to your cells and incubate for the desired experimental duration.

In Vivo Dosing Protocol (Rodent Model)

Objective: To administer **SB-649915** to a rodent model. Published studies have used oral (p.o.), intraperitoneal (i.p.), and subcutaneous (s.c.) routes of administration with doses ranging from 0.1 to 10 mg/kg.[6]

Vehicle Preparation: Due to its low aqueous solubility, a suitable vehicle is required for in vivo administration. A common approach is to use a co-solvent system. For example:

- A solution of 5% DMSO, 40% PEG300, 5% Tween 80, and 50% saline.

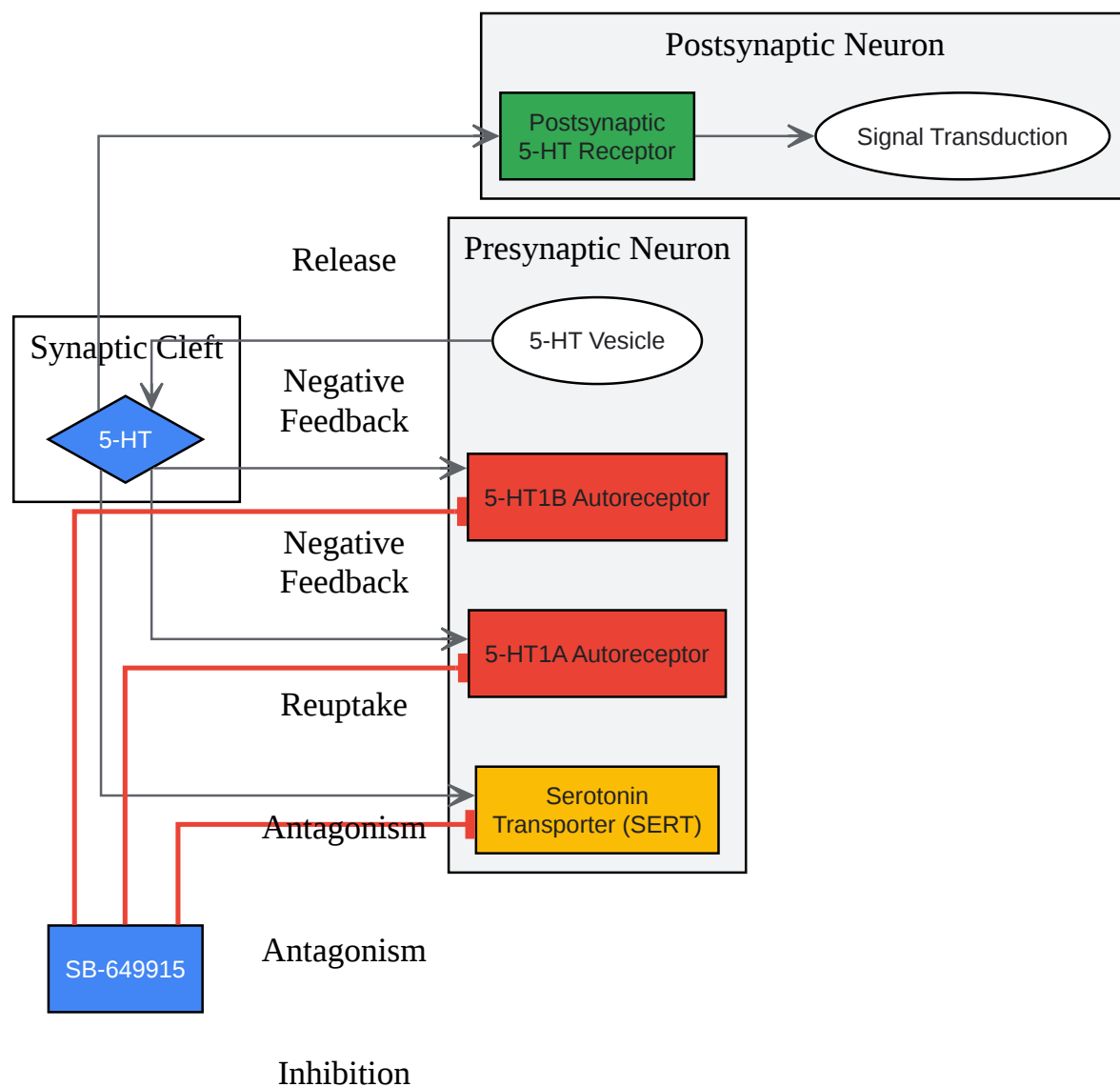
Dosing Solution Preparation:

- Dissolve the required amount of **SB-649915** in DMSO first.
- Add the other vehicle components (e.g., PEG300, Tween 80) and mix thoroughly.
- Finally, add the saline and vortex until a clear and homogenous solution is formed.
- The final dosing solution should be prepared fresh on the day of the experiment.

Administration:

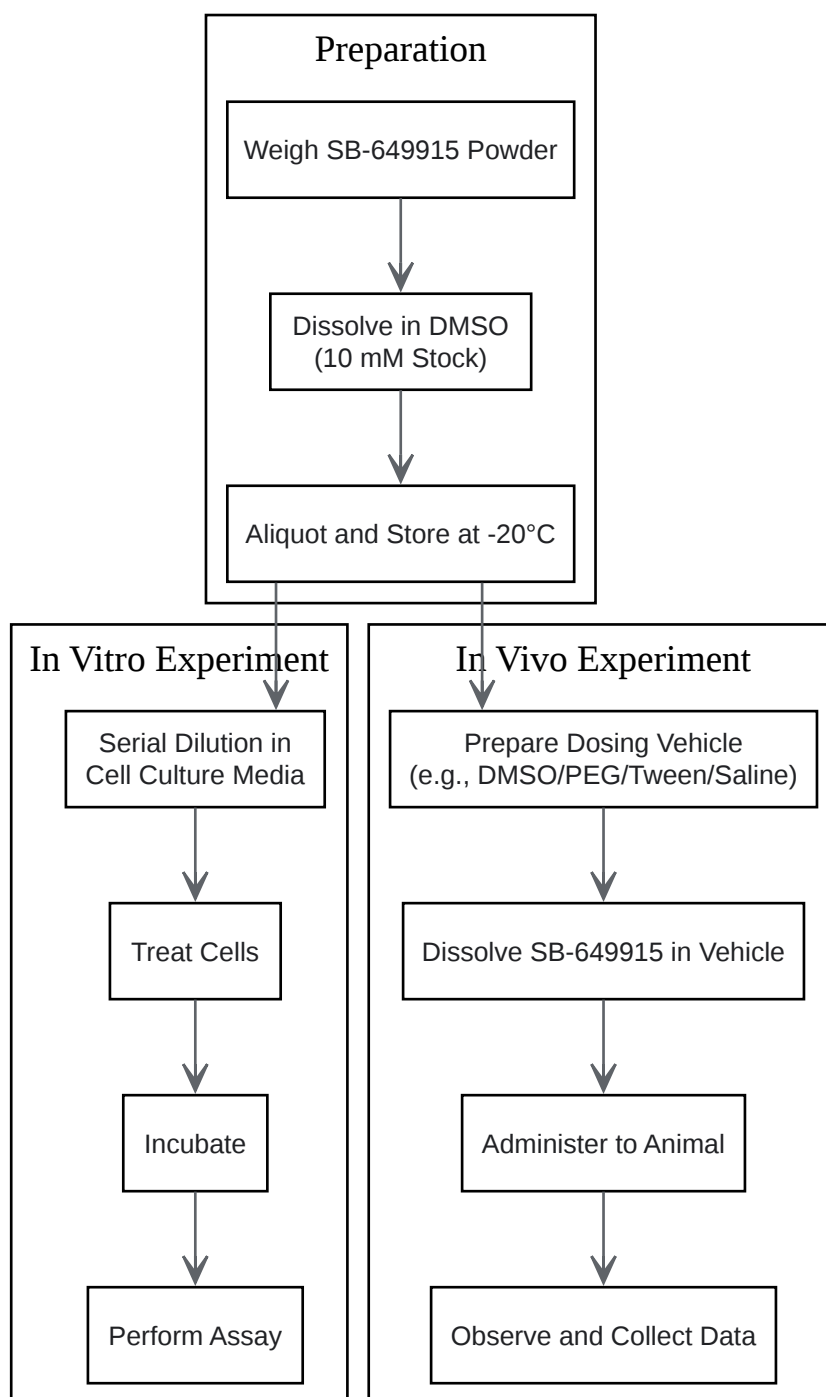
- Administer the prepared solution to the animals via the desired route (e.g., oral gavage, intraperitoneal injection).
- The volume of administration should be calculated based on the animal's body weight.

Visualizations



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Caption: Mechanism of action of **SB-649915**.



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Caption: General experimental workflow for **SB-649915**.

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References

- 1. Characterization of the potent 5-HT(1A/B) receptor antagonist and serotonin reuptake inhibitor SB-649915: preclinical evidence for hastened onset of antidepressant/anxiolytic efficacy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Characterization of the Potent 5-HT1A /B Receptor Antagonist and Serotonin Reuptake Inhibitor SB-649915: Preclinical Evidence for Hastened Onset of Antidepressant/Anxiolytic Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. SB-649915, a novel, potent 5-HT1A and 5-HT1B autoreceptor antagonist and 5-HT reuptake inhibitor in native tissue [pubmed.ncbi.nlm.nih.gov]
- 4. Simultaneous blockade of 5-HT1A/B receptors and 5-HT transporters results in acute increases in extracellular 5-HT in both rats and guinea pigs: in vivo characterization of the novel 5-HT1A/B receptor antagonist/5-HT transport inhibitor SB-649915-B - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. SB-649915-B, a novel 5-HT1A/B autoreceptor antagonist and serotonin reuptake inhibitor, is anxiolytic and displays fast onset activity in the rat high light social interaction test - PubMed [pubmed.ncbi.nlm.nih.gov]
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